

Application Notes and Protocols for Mechanical Testing of Bone Regenerated with Collagraft

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Compound of Interest

Compound Name:	Collagraft
CAS No.:	138331-02-9
Cat. No.:	B1178736

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Introduction

Collagraft is a synthetic bone graft substitute composed of Type I bovine dermal collagen, hydroxyapatite (HA), and tricalcium phosphate (TCP).[1][2][3] It is designed to provide an osteoconductive scaffold for bone regeneration and is often used in combination with autologous bone marrow.[1][4] Evaluating the mechanical integrity of the newly formed bone is crucial for assessing the efficacy of **Collagraft** in preclinical and clinical studies. These application notes provide a summary of available data and detailed protocols for the mechanical testing of bone regenerated with **Collagraft**.

Data Presentation

The following table summarizes the available quantitative data on the mechanical properties of bone regenerated with **Collagraft** and control groups. It is important to note that specific data for **Collagraft** is limited in the public domain, and the values presented are based on available literature.

Mechanical Property	Collagraft	Autogenous Bone Graft (Control)	Native Bone (Reference)	Test Method	Animal Model
Compressive Strength (MPa)	0.3[5]	Similar to Collagraft[1]	Cancellous Bone: 2-12[6] Cortical Bone: 130-230[6]	Compression Test	Not Specified
Torsional Strength (Nm)	Similar to Autograft[1]	Data Not Available	Data Not Available	Torsion Test	Ovine Lumbar Spine[1]
Flexural Strength (MPa)	Data Not Available	Data Not Available	Data Not Available	Three-Point Bending	Not Applicable
Stiffness (N/mm)	Similar to Autograft[1]	Data Not Available	Data Not Available	Not Specified	Ovine Lumbar Spine[1]

Experimental Protocols

The following protocols are based on established ASTM standards, particularly ASTM F2077 for intervertebral body fusion devices, and general biomechanical testing principles.[4][7][8] These can be adapted for testing bone regenerated with **Collagraft** in various anatomical locations.

Compressive Strength Testing

Objective: To determine the maximum compressive load a bone-**Collagraft** specimen can withstand before failure.

Apparatus:

- Universal Testing Machine (e.g., Instron, MTS) with a calibrated load cell.

- Compression platens.
- Calipers for precise specimen dimension measurement.

Procedure:

- Specimen Preparation:
 - Excise the bone segment containing the regenerated tissue.
 - Using a low-speed diamond saw with continuous irrigation, prepare cylindrical or cubical specimens with parallel and flat loading surfaces. The dimensions should be recorded accurately.
 - Store specimens in phosphate-buffered saline (PBS) at 4°C to maintain hydration until testing.
- Testing:
 - Place the specimen on the lower compression platen, ensuring it is centered.
 - Lower the upper platen until it is in contact with the specimen.
 - Apply a preload (e.g., 5 N) to ensure uniform contact.
 - Apply a compressive load at a constant displacement rate (e.g., 1 mm/min) until the specimen fails.
 - Record the load-displacement data throughout the test.
- Data Analysis:
 - Calculate the compressive strength (σ) using the formula: $\sigma = F_{\text{max}} / A$, where F_{max} is the maximum load and A is the cross-sectional area of the specimen.
 - Calculate the compressive modulus from the linear region of the stress-strain curve.

Torsional Strength Testing

Objective: To determine the maximum torque a bone-**Collagraft** specimen can withstand before failure when subjected to a twisting force.

Apparatus:

- Torsion testing machine with a calibrated torque sensor and angle encoder.
- Potting fixtures to grip the specimen ends.
- Low-melting-point alloy or bone cement for potting.

Procedure:

- Specimen Preparation:
 - Excise the regenerated bone segment, ensuring sufficient length of native bone on either end for gripping.
 - Pot the ends of the specimen in the fixtures using a low-melting-point alloy or bone cement, ensuring the rotational axis is aligned with the specimen's long axis.
 - Keep the potted specimen hydrated in PBS.
- Testing:
 - Mount the potted specimen in the torsion testing machine.
 - Apply a small axial preload to prevent slippage.
 - Apply a torsional load at a constant angular displacement rate (e.g., 1°/second) until failure.
 - Record the torque and angular displacement data.
- Data Analysis:
 - Determine the maximum torque from the recorded data.
 - Calculate torsional stiffness from the initial linear portion of the torque-angle of twist curve.

Three-Point Bending Test

Objective: To determine the flexural strength and modulus of a bone-**Collagraft** specimen.

Apparatus:

- Universal Testing Machine with a three-point bending fixture.
- Calipers for specimen dimension measurement.

Procedure:

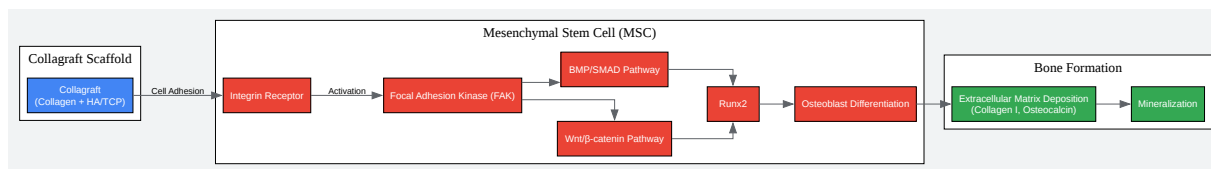
- Specimen Preparation:
 - Prepare a beam-like specimen from the regenerated bone segment with a rectangular or circular cross-section.
 - Measure the specimen's dimensions (length, width, and height) accurately.
 - Maintain specimen hydration in PBS.
- Testing:
 - Place the specimen on the two lower supports of the bending fixture, with the regenerated area centered.
 - Lower the loading pin to apply a load at the midpoint of the specimen.
 - Apply a preload and then load the specimen at a constant displacement rate (e.g., 5 mm/min) until fracture.
 - Record the load-displacement data.
- Data Analysis:
 - Calculate the flexural strength (σ_f) using the appropriate formula for the specimen's cross-section. For a rectangular cross-section: $\sigma_f = (3 * F_{max} * L) / (2 * b * d^2)$, where F_{max} is the maximum load, L is the span length, b is the width, and d is the depth.

- Calculate the flexural modulus from the slope of the initial linear portion of the load-deflection curve.

Visualizations

Signaling Pathways in Collagraft-Mediated Bone Regeneration

The components of **Collagraft**, collagen and hydroxyapatite/tricalcium phosphate, are known to influence key signaling pathways in osteogenesis. The following diagram illustrates the putative signaling cascade initiated by cell adhesion to the **Collagraft** scaffold, leading to bone formation.

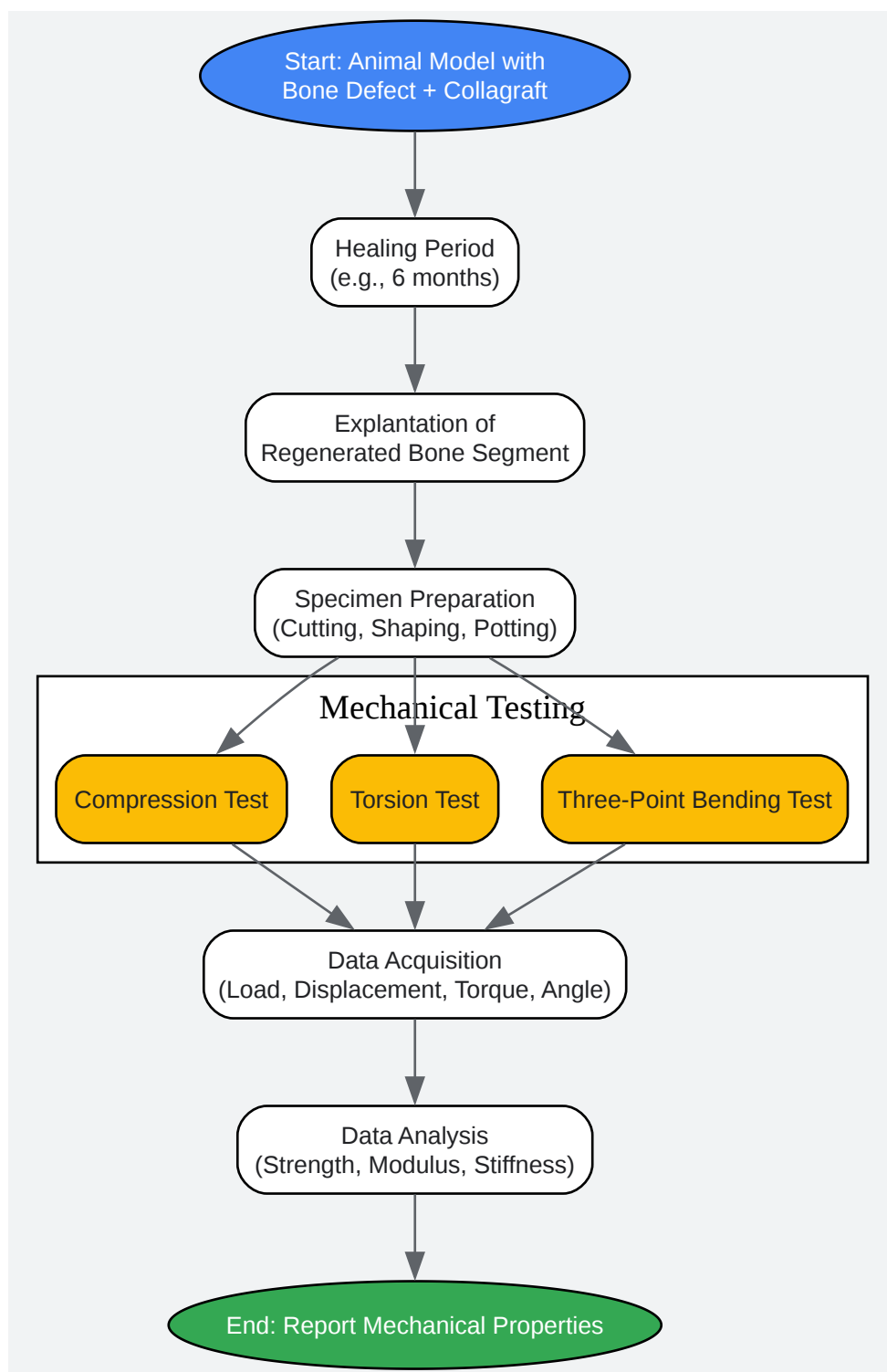


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Caption: Putative signaling cascade in **Collagraft**-mediated osteogenesis.

Experimental Workflow for Mechanical Testing

The logical flow of conducting mechanical tests on bone regenerated with **Collagraft** is depicted in the following workflow diagram.



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References

- [1. Mechanical and histologic evaluation of Collagraft in an ovine lumbar fusion model - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. store.astm.org \[store.astm.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. zwickroell.com \[zwickroell.com\]](#)
- [5. ASTM F2077 Intervertebral Body Fusion Device Testing - ADMET \[admet.com\]](#)
- [6. witpress.com \[witpress.com\]](#)
- [7. store.astm.org \[store.astm.org\]](#)
- [8. ASTM F2077 - Test Methods for Intervertebral Body Fusion Devices - STEP Lab \[step-lab.com\]](#)
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